

Application Note: Mass Spectrometry Profiling of 3-Cyano-5-Methoxyisonicotinic Acid

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Compound of Interest

Compound Name: *3-Cyano-5-methoxyisonicotinic acid*

CAS No.: *1138444-09-3*

Cat. No.: *B1421137*

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Abstract

This application note details the method development, optimization, and validation protocols for the mass spectrometric analysis of **3-Cyano-5-methoxyisonicotinic acid** (

, MW: 178.14). As a highly polar, poly-functionalized heterocyclic intermediate often encountered in the synthesis of tyrosine kinase inhibitors and antiviral agents, this molecule presents specific challenges regarding retention and ionization. This guide provides a robust LC-MS/MS workflow utilizing Electrospray Ionization (ESI) in positive mode, supported by negative mode confirmation, to ensure high sensitivity and structural elucidation.

Introduction & Chemical Context

The analysis of substituted isonicotinic acids requires a nuanced understanding of the interplay between the basic pyridine nitrogen and the acidic carboxylic moiety.

Physicochemical Profile[1]

- Molecule: **3-Cyano-5-methoxyisonicotinic acid**

- Monoisotopic Mass: 178.0378 Da
- Key Functional Groups:
 - Pyridine Ring: Provides a basic site for protonation ().
 - Carboxylic Acid (C4): Ionizable proton donor ().
 - Cyano Group (C3): Strong electron-withdrawing group (EWG), increases acidity of the system.
 - Methoxy Group (C5): Electron-donating group (EDG), influences fragmentation patterns.

The Analytical Challenge

Standard C18 Reverse Phase (RP) chromatography often fails to retain this molecule due to its high polarity and zwitterionic potential. Furthermore, the electron-withdrawing cyano group reduces the basicity of the pyridine nitrogen, potentially suppressing signal in ESI(+) mode if pH is not strictly controlled.

Method Development Strategy

Ionization Source Selection

While carboxylic acids are traditionally analyzed in ESI(-), the presence of the pyridine nitrogen allows for ESI(+) monitoring, which often yields richer structural information via fragmentation.

- Primary Mode (ESI+): Target

at

179.04. Requires acidic mobile phase to ensure full protonation of the pyridine nitrogen.

- Secondary Mode (ESI-): Target

at

177.03. Useful for selectivity in complex matrices where basic interferences are high.

Chromatographic Chemistry

To overcome the "retention gap" of standard C18 columns, we utilize a Polar-Embedded C18 or a T3-type bonding chemistry. These phases resist pore dewetting in 100% aqueous conditions and interact with the polar functional groups of the analyte.

Experimental Protocol

Sample Preparation[2][3]

- Stock Solution: Dissolve 1.0 mg of analyte in 1 mL of DMSO (highly soluble).
- Working Standard: Dilute stock to 1 µg/mL using 95:5 Water:Methanol (+0.1% Formic Acid).
 - Critical Step: The diluent must match the initial mobile phase conditions to prevent peak distortion ("solvent effect").

LC-MS/MS Conditions

Table 1: Liquid Chromatography Parameters

Parameter	Setting
Column	Waters Atlantis T3 C18 (2.1 x 100 mm, 3 µm) or Phenomenex Kinetex Polar C18
Mobile Phase A	Water + 0.1% Formic Acid (pH ~2.7)
Mobile Phase B	Acetonitrile + 0.1% Formic Acid
Flow Rate	0.35 mL/min
Column Temp	40°C
Injection Vol	2 - 5 µL

Table 2: Gradient Profile

Time (min)	% Mobile Phase B	Event
0.00	5	Initial Hold (Loading)
1.00	5	Start Gradient
6.00	95	Elution
7.50	95	Wash
7.60	5	Re-equilibration
10.00	5	End of Run

Table 3: Mass Spectrometry Parameters (ESI+)

Parameter	Setting	Rationale
Capillary Voltage	3.5 kV	Standard for stable spray in positive mode.
Cone Voltage	30 V	Optimized to prevent in-source fragmentation of the labile - COOH.
Source Temp	150°C	Prevents solvent condensation.
Desolvation Temp	400°C	Ensures complete droplet evaporation for polar analytes.
Collision Gas	Argon	Efficient thermalization for CID.

Fragmentation Analysis & Mechanism

Understanding the fragmentation is critical for structural confirmation, particularly distinguishing it from isomers (e.g., 2-cyano or 6-methoxy variants).

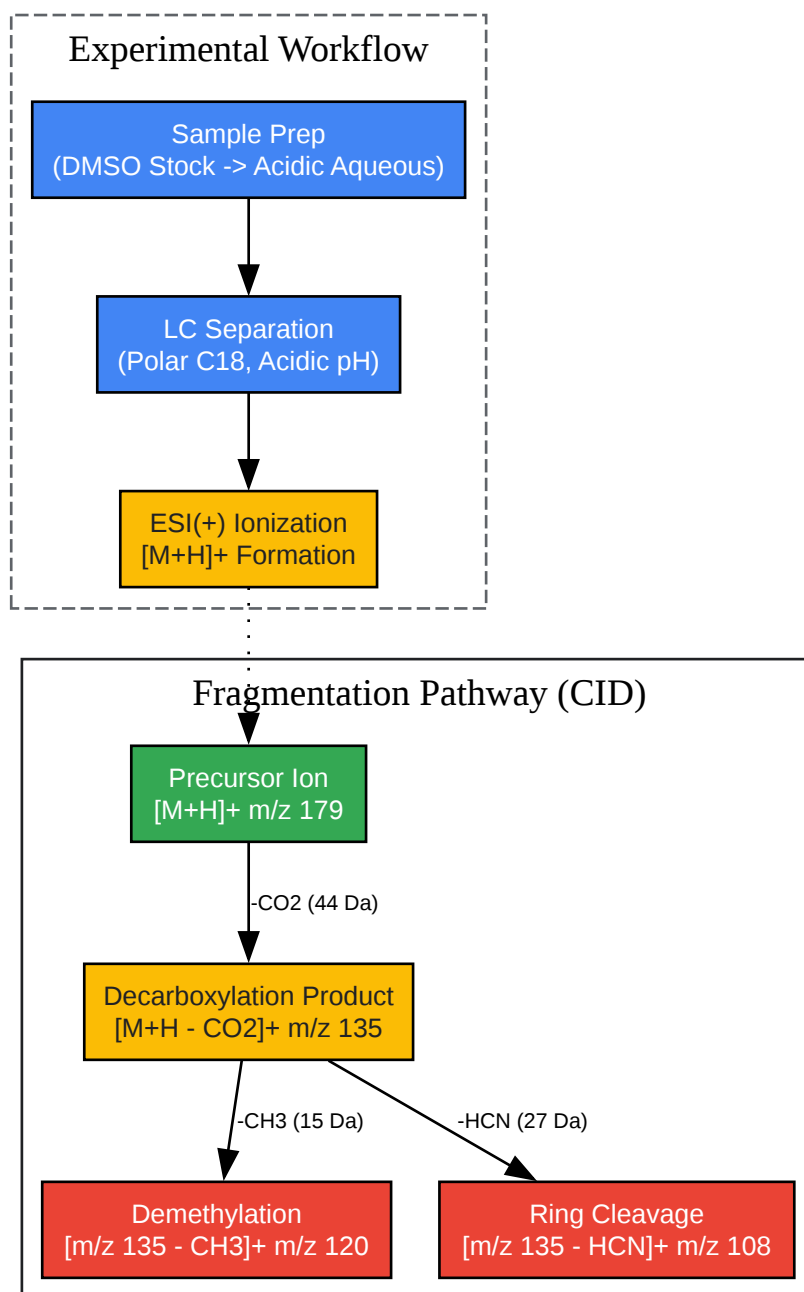
Proposed Fragmentation Pathway (ESI+)

- Precursor:

- Primary Loss (Decarboxylation): The most energetically favorable pathway for isonicotinic acids is the loss of (44 Da).
 - (3-cyano-5-methoxypyridinium ion).
- Secondary Loss (Radical Cleavage): The methoxy group is susceptible to radical loss of a methyl group (, 15 Da) or loss of formaldehyde (, 30 Da).
 - (Loss of).
 - (Loss of from the resulting phenol-like cation).
- Tertiary Loss (Nitrile): High energy collision can eject (27 Da).

Visualization of Signaling Pathway

The following diagram illustrates the logical flow of the analytical method and the fragmentation mechanism.



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Caption: Figure 1.[1] Integrated workflow for LC-MS analysis and proposed Collision Induced Dissociation (CID) fragmentation pathway for **3-Cyano-5-methoxyisonicotinic acid**.

Validation & Quality Control

To ensure the method is "self-validating" (Trustworthiness), the following criteria must be met:

- Linearity: Calibrate from 10 ng/mL to 2000 ng/mL. The quadratic fit is often superior for ESI due to saturation effects at high concentrations.
- Matrix Effects: Calculate the Matrix Factor (MF) by comparing the peak area of the analyte spiked into the extracted matrix vs. neat solvent.
 - Acceptance:
.
- Carryover: Inject a blank immediately after the highest standard (ULOQ). Peak area in the blank must be

of the LLOQ.

Troubleshooting Guide

- Issue: Broad or tailing peaks.
 - Cause: Secondary interactions with silanols or pH mismatch.
 - Fix: Increase buffer concentration (up to 10mM Ammonium Formate) or switch to a "Charged Surface Hybrid" (CSH) column.
- Issue: Low Sensitivity in ESI+.
 - Cause: Cyano group electron withdrawal reducing N-basicity.
 - Fix: Switch to ESI(-) mode and monitor transition

(Decarboxylation of anion).

References

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